

# Proper Disposal of Ethyl Phenylpropiolate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ethyl phenylpropiolate

Cat. No.: B1208040

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For researchers and scientists handling **ethyl phenylpropiolate**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the safe handling and disposal of this compound, in line with established safety protocols.

## Key Safety and Physical Data

A thorough understanding of the chemical properties of **ethyl phenylpropiolate** is fundamental to its safe management. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>2</sub>	[1]
CAS Number	2216-94-6	[1][2]
Appearance	Light yellow liquid	[1][2]
Boiling Point	260 - 270 °C / 500 - 518 °F @ 760 mmHg	[1]
Flash Point	> 112 °C / > 233.6 °F	[1]
Specific Gravity	1.050	[1]

## Pre-Disposal Handling and Storage

Before proceeding with disposal, proper handling and storage procedures must be observed to minimize risks.

### Handling:

- Use with adequate general or local exhaust ventilation to maintain low airborne concentrations.[\[2\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Do not ingest or inhale the substance.[\[2\]](#)

### Storage:

- Store in a cool, dry place.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- For product quality maintenance, it is recommended to keep it refrigerated.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[1\]](#)

## Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

### Accidental Release Measures:

- Ensure adequate ventilation in the affected area.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[\[1\]](#)[\[2\]](#)
- Absorb the spill using an inert material such as vermiculite, sand, silica gel, or earth.[\[1\]](#)[\[2\]](#)

- Once absorbed, place the material into a suitable, closed container for disposal.<sup>[1]</sup><sup>[2]</sup>
- Clean the spill area thoroughly with soap and water.<sup>[2]</sup>

## Step-by-Step Disposal Procedure

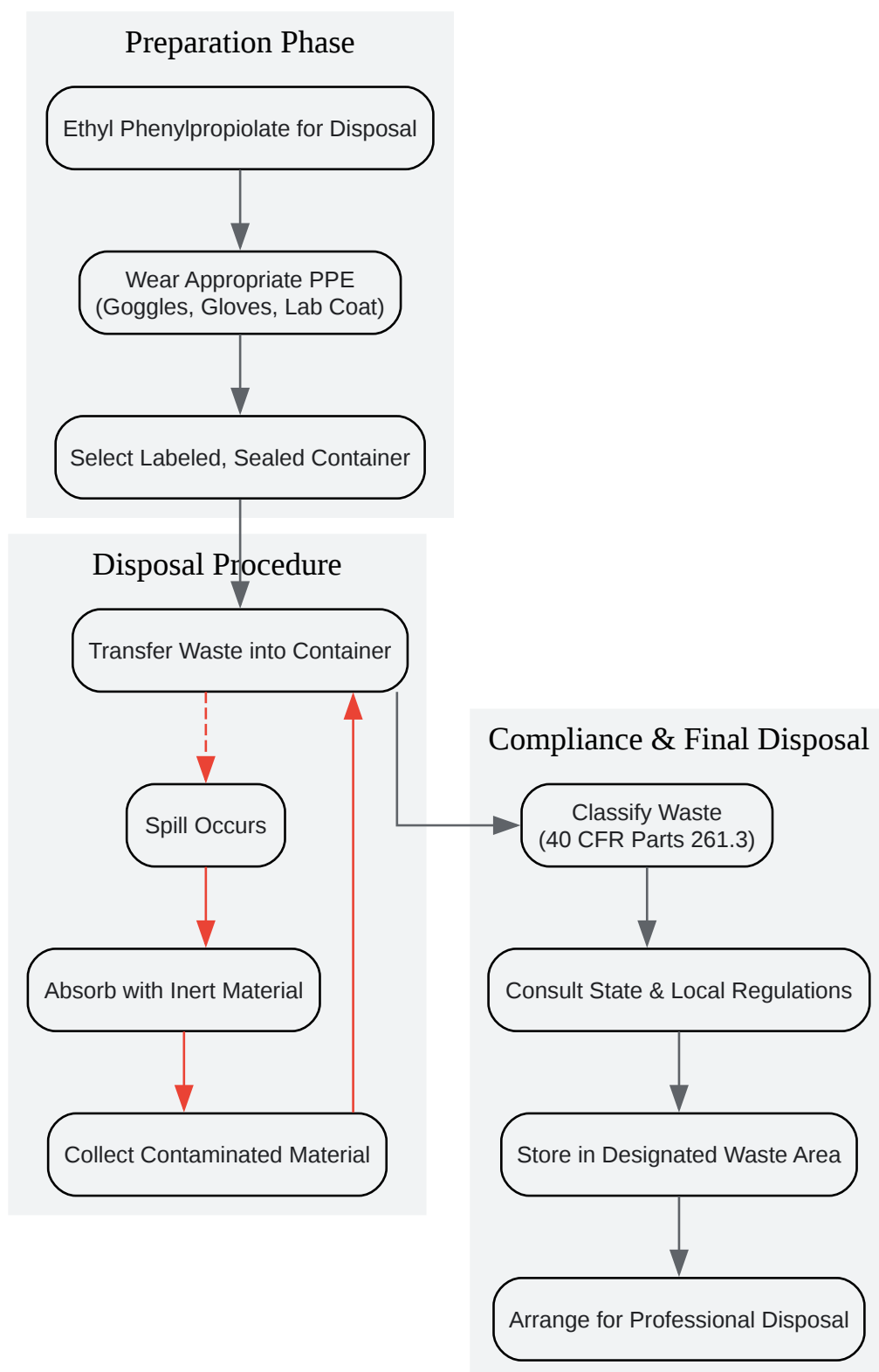
The disposal of **ethyl phenylpropiolate** must be conducted in compliance with all applicable federal, state, and local regulations. The following steps provide a general guideline for its disposal.

Disposal Protocol:

- **Waste Classification:** Chemical waste generators are required to determine if the discarded chemical is classified as a hazardous waste according to US EPA guidelines found in 40 CFR Parts 261.3.<sup>[2]</sup>
- **Regulatory Consultation:** It is mandatory to consult state and local hazardous waste regulations to ensure complete and accurate classification and to identify approved disposal methods.<sup>[2]</sup>
- **Containerization:** Place the waste **ethyl phenylpropiolate** and any contaminated materials (e.g., absorbent materials from a spill) into a designated, properly labeled, and sealed container.
- **Waste Collection:** Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company.
- **Documentation:** Maintain all necessary records of the disposal process as required by your institution and local regulations.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ethyl phenylpropiolate**.



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Caption: Logical workflow for the safe disposal of **ethyl phenylpropiolate**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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